analytical methods for 2-chloro-N-(4-ethoxyphenyl)propanamide quantification

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Compound of Interest

Compound Name:	*2-chloro-N-(4-ethoxyphenyl)propanamide*
CAS No.:	*868771-18-0*
Cat. No.:	*B2937209*

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An Application Note and Protocol for the Analytical Quantification of **2-chloro-N-(4-ethoxyphenyl)propanamide**

Authored by: A Senior Application Scientist

Abstract

This document provides a comprehensive technical guide for the quantitative analysis of **2-chloro-N-(4-ethoxyphenyl)propanamide**, a compound relevant in pharmaceutical development as a potential intermediate, impurity, or metabolite. The guide details robust analytical methodologies, primarily focusing on High-Performance Liquid Chromatography (HPLC) with UV and Mass Spectrometry (MS) detection. It is designed for researchers, analytical scientists, and quality control professionals, offering not just step-by-step protocols but also the scientific rationale behind the methodological choices. All protocols are grounded in established principles of analytical chemistry and align with regulatory expectations for method validation, such as those outlined by the International Council for Harmonisation (ICH). [1][2]

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Introduction: The Analytical Imperative

2-chloro-N-(4-ethoxyphenyl)propanamide is a synthetic organic compound whose presence and concentration must be precisely controlled and monitored in pharmaceutical contexts. Whether it is an unreacted starting material, a process-related impurity, or a degradation product, its accurate quantification is critical for ensuring the safety, efficacy, and quality of an Active Pharmaceutical Ingredient (API).[3] The development of a reliable, accurate, and precise analytical method is therefore not merely a procedural step but a foundational requirement for regulatory compliance and product quality assurance.[2][4]

This guide will explore two primary analytical techniques:

- Reversed-Phase High-Performance Liquid Chromatography with UV Detection (RP-HPLC-UV): A robust, widely accessible method ideal for routine quality control and quantification at moderate to high concentration levels.
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): A highly sensitive and selective method essential for trace-level quantification, impurity profiling, and analysis in complex biological matrices.[5][6]

The choice between these methods depends on the specific analytical objective, such as the required sensitivity, the complexity of the sample matrix, and the desired level of structural confirmation.

Foundational Chemistry of the Analyte

Understanding the physicochemical properties of **2-chloro-N-(4-ethoxyphenyl)propanamide** is paramount for effective method development.

- Structure: The molecule contains a substituted phenyl ring, an amide linkage, and an alkyl chloride chain.
- Key Features:
  - Chromophore: The ethoxyphenyl group provides UV absorbance, making UV detection a viable quantification strategy.

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- Polarity: The amide group imparts polarity, while the overall structure provides sufficient hydrophobicity for retention on reversed-phase columns like C18.
- Ionization: The amide group can be protonated under acidic conditions, making it suitable for positive-ion mode Electrospray Ionization (ESI) in LC-MS.[7]

General Analytical Workflow

The quantification process follows a structured workflow, from sample receipt to final data reporting. Each stage must be carefully controlled to ensure the integrity of the final result.

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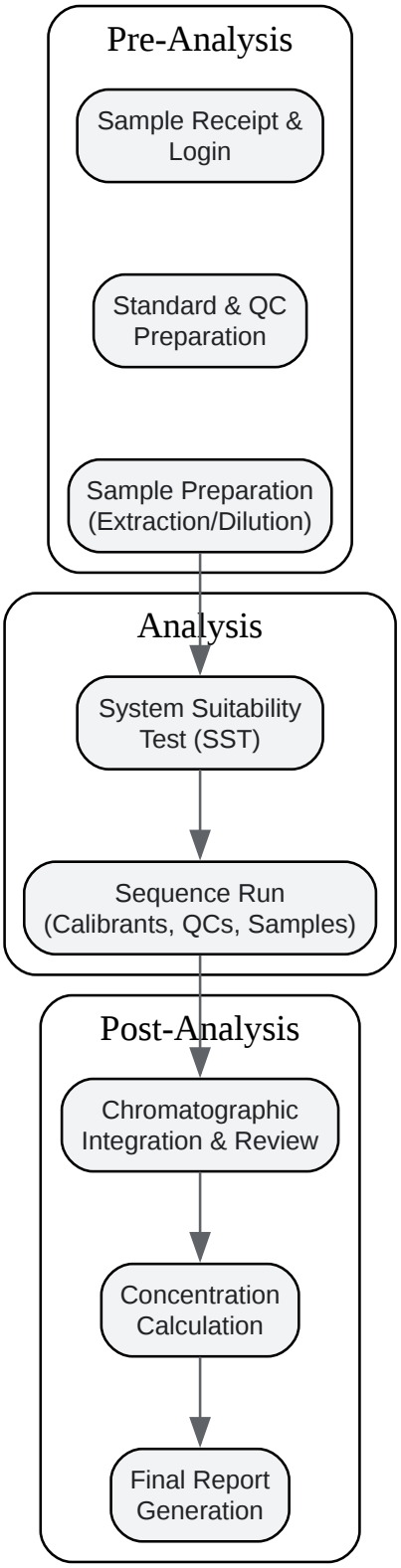

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Caption: General workflow for quantitative analysis.

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Sample Preparation: The Key to Accurate Results

Sample preparation is often the most critical and error-prone stage of analysis.[8][9] Its goal is to present the analyte to the instrument in a clean, compatible format, free from interfering matrix components.[6]

Protocol 4.1: Sample Preparation for Drug Substance (API)

This protocol is a straightforward "dilute and shoot" method suitable for relatively pure samples.

- Stock Solution: Accurately weigh approximately 10 mg of the **2-chloro-N-(4-ethoxyphenyl)propanamide** reference standard into a 10 mL volumetric flask. Dissolve and dilute to volume with a 50:50 (v/v) mixture of acetonitrile and water. This yields a 1 mg/mL stock solution.
- Calibration Standards: Perform serial dilutions of the stock solution with the 50:50 acetonitrile:water diluent to prepare a series of calibration standards. A typical range might be 1 µg/mL to 100 µg/mL.
- Sample Preparation: Accurately weigh approximately 10 mg of the test sample (API) into a 10 mL volumetric flask. Dissolve and dilute to volume with the same diluent. Further dilute as necessary to bring the expected concentration within the calibration range.
- Filtration: Prior to injection, filter all solutions through a 0.22 µm syringe filter (e.g., PVDF or PTFE) to remove particulates that could damage the analytical column and instrument.[7]

Protocol 4.2: Solid-Phase Extraction (SPE) for Biological Matrices (e.g., Plasma)

This protocol is designed for complex matrices where protein and salt removal is necessary for trace-level LC-MS/MS analysis.[6][10]

- Sample Pre-treatment: To 200 µL of plasma sample, add an internal standard (ideally, a stable isotope-labeled version of the analyte) and 600 µL of 4% phosphoric acid in water. Vortex to mix.

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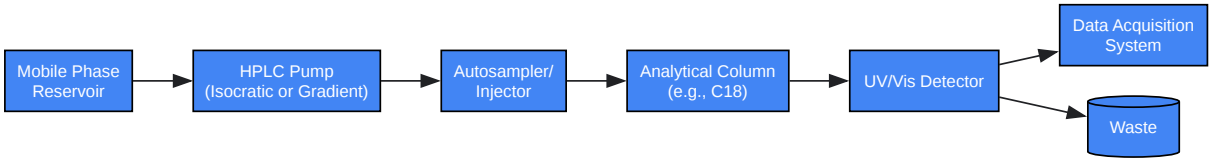
- SPE Cartridge Conditioning: Condition a mixed-mode cation exchange SPE cartridge by passing 1 mL of methanol followed by 1 mL of water through the cartridge.
- Loading: Load the pre-treated sample onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 1 mL of 0.1 M acetic acid, followed by 1 mL of methanol to remove interferences.
- Elution: Elute the analyte from the cartridge with 1 mL of 5% ammonium hydroxide in methanol into a clean collection tube.
- Evaporation & Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 100 µL of the mobile phase starting condition (e.g., 90% Water:10% Acetonitrile with 0.1% Formic Acid).[11]

Method 1: RP-HPLC with UV Detection

This method is the workhorse for routine analysis, offering excellent robustness and precision for assay and impurity determination in drug substances.

Instrumentation and Chromatographic Conditions

The diagram below illustrates the fundamental components of the HPLC system used in this method.



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Caption: Schematic of a standard HPLC system.

Parameter	Recommended Setting	Rationale
Column	Reversed-Phase C18, 150 mm x 4.6 mm, 5 µm	The C18 stationary phase provides excellent hydrophobic retention for the analyte.[12]
Mobile Phase A	0.1% Formic Acid in Water	Provides a proton source to ensure consistent analyte ionization state and sharp peak shape.[13]
Mobile Phase B	Acetonitrile	A common, strong organic solvent for eluting the analyte from a C18 column.[13]
Gradient Elution	0-5 min: 30% B; 5-15 min: 30-80% B; 15-17 min: 80% B; 17-18 min: 80-30% B; 18-25 min: 30% B	A gradient program allows for efficient elution of the target analyte while separating it from earlier and later eluting impurities.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm i.d. column, providing good efficiency and reasonable run times.
Column Temperature	30 °C	Maintaining a constant temperature ensures reproducible retention times.
Injection Volume	10 µL	A typical volume that balances sensitivity with the risk of peak distortion from overloading.
UV Detection	245 nm	This wavelength is selected based on the UV absorbance maximum of the ethoxyphenyl chromophore.

System Suitability Test (SST)

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Before any sample analysis, the system's performance must be verified.[1] This is achieved by injecting a standard solution (e.g., 20 µg/mL) five or six times.

SST Parameter	Acceptance Criteria	Purpose
Tailing Factor (T)	T ≤ 2.0	Ensures peak symmetry, which is crucial for accurate integration.
Theoretical Plates (N)	N ≥ 2000	Measures column efficiency and separation power.
Relative Standard Deviation (%RSD) of Peak Area	%RSD ≤ 2.0%	Demonstrates the precision and reproducibility of the injector and detector.

Method 2: LC-MS/MS for High-Sensitivity Quantification

When low-level detection is required (e.g., for trace impurity analysis or pharmacokinetic studies), LC-MS/MS is the method of choice due to its superior sensitivity and selectivity.[5][14]

Instrumentation and Conditions

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Parameter	Recommended Setting	Rationale
UPLC Column	Reversed-Phase C18, 50 mm x 2.1 mm, 1.8 µm	A shorter column with smaller particles is used for faster analysis times and higher efficiency, compatible with MS.
Mobile Phase A	0.1% Formic Acid in Water	Volatile buffer, ideal for MS compatibility.[15]
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Ensures a consistent mobile phase modifier into the MS source.
Gradient Elution	0-0.5 min: 10% B; 0.5-3.0 min: 10-90% B; 3.0-3.5 min: 90% B; 3.5-3.6 min: 90-10% B; 3.6-5.0 min: 10% B	A fast gradient suitable for high-throughput analysis.
Flow Rate	0.4 mL/min	Appropriate for a 2.1 mm i.d. column.
Column Temperature	40 °C	Higher temperature reduces viscosity and improves peak shape.
Injection Volume	5 µL	
Ionization Source	Electrospray Ionization (ESI), Positive Mode	ESI is effective for polar molecules, and positive mode will readily protonate the analyte.[3]
MS Analysis	Multiple Reaction Monitoring (MRM)	Provides exceptional selectivity by monitoring a specific precursor-to-product ion transition.[16]
MRM Transition	Precursor Ion $[M+H]^+$ → Product Ion (To be determined experimentally via infusion)	The specific masses are determined by infusing a standard solution into the mass spectrometer to find the

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		parent mass and optimal fragmentation pathway.
Source Temp.	150 °C	Optimizes desolvation.
Desolvation Temp.	350 °C	Optimizes desolvation.[3]

Analytical Method Validation

Any quantitative method used in a regulated environment must be validated to prove it is suitable for its intended purpose.[1][17] The validation should be performed according to ICH Q2(R1) guidelines.

Validation Parameters

The following table summarizes the key validation experiments and their typical acceptance criteria.

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Parameter	Description	Typical Acceptance Criteria
Specificity/Selectivity	The ability to assess the analyte in the presence of other components (impurities, matrix).[18]	Analyte peak is well-resolved from other peaks (Resolution > 2.0). No interference at the analyte retention time in blank matrix.
Linearity	The ability to obtain test results that are directly proportional to the concentration of the analyte.	A minimum of 5 concentration levels. Correlation coefficient (r^2) ≥ 0.995.
Range	The interval between the upper and lower concentrations for which the method has suitable linearity, accuracy, and precision.[17]	For an assay: 80-120% of the test concentration. For an impurity: LOQ to 120% of the specification limit.[18]
Accuracy	The closeness of the test results to the true value. Assessed by spike-recovery experiments.	Recovery should be within 98.0-102.0% for an assay, or as appropriate for the concentration level.
Precision	The degree of scatter between a series of measurements from the same sample.[1]	Repeatability (Intra-day): %RSD ≤ 2.0%. Intermediate Precision (Inter-day, different analyst/instrument): %RSD ≤ 3.0%.
Limit of Detection (LOD)	The lowest amount of analyte that can be detected but not necessarily quantitated.	Typically determined as a signal-to-noise ratio of 3:1.
Limit of Quantitation (LOQ)	The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.[1]	Typically determined as a signal-to-noise ratio of 10:1, with acceptable precision (%RSD ≤ 10%).

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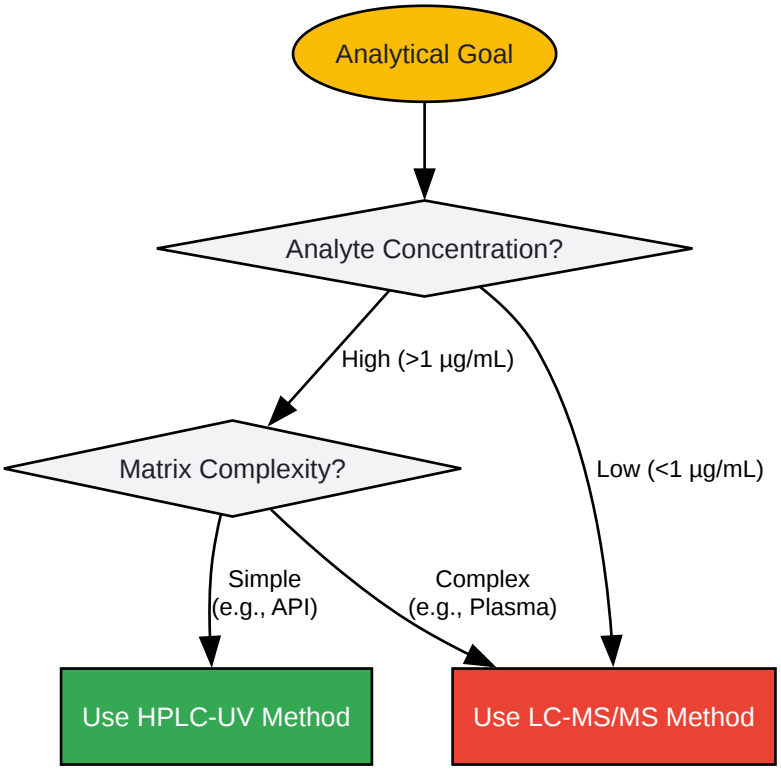
Robustness	A measure of the method's capacity to remain unaffected by small, deliberate variations in method parameters (e.g., pH, flow rate).	System suitability parameters should remain within acceptance criteria.

Conclusion and Recommendations

This guide presents robust and reliable protocols for the quantification of **2-chloro-N-(4-ethoxyphenyl)propanamide**. The choice of method should be guided by the specific analytical need.



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Caption: Decision tree for analytical method selection.

For routine quality control of the drug substance where concentrations are in the µg/mL to mg/mL range, the RP-HPLC-UV method is recommended due to its robustness, cost-effectiveness, and ease of implementation. For trace-level analysis, such as impurity profiling

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below 0.1%, or for bioanalysis in complex matrices, the LC-MS/MS method is essential for its superior sensitivity and selectivity. Regardless of the method chosen, a thorough validation is mandatory to ensure data integrity and regulatory compliance.[2][17]

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